

# An In-depth Technical Guide to Methyl Trichloroacetate (CAS 598-99-2)

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## Compound of Interest

Compound Name: *Methyl trichloroacetate*

Cat. No.: *B166323*

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## Abstract

**Methyl trichloroacetate** (CAS 598-99-2) is a chlorinated organic compound widely utilized as a key intermediate in organic synthesis. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and primary applications, and a list of notable suppliers. The document is intended to serve as a valuable resource for researchers, chemists, and professionals in the pharmaceutical and agrochemical industries who are interested in the practical application of this versatile reagent.

## Chemical and Physical Properties

**Methyl trichloroacetate** is a colorless to pale yellow liquid with a characteristic sweet, fruity odor.<sup>[1]</sup> It is a halogenated ester that is insoluble in water but soluble in many organic solvents.<sup>[1][2]</sup> Its high reactivity makes it a valuable precursor in various chemical transformations.

## Identifiers and Descriptors

Identifier	Value
CAS Number	598-99-2
Molecular Formula	C <sub>3</sub> H <sub>3</sub> Cl <sub>3</sub> O <sub>2</sub>
Molecular Weight	177.41 g/mol
InChI	InChI=1S/C3H3Cl3O2/c1-8-2(7)3(4,5,6)/h1H3
InChIKey	VHFUHRXYRYWELT-UHFFFAOYSA-N
SMILES	COC(=O)C(Cl)(Cl)Cl
Synonyms	Acetic acid, 2,2,2-trichloro-, methyl ester; Methyl 2,2,2-trichloroacetate; Trichloroacetic acid methyl ester

## Physical Properties

Property	Value
Melting Point	-18 °C
Boiling Point	152-153 °C
Density	1.488 g/mL at 25 °C
Refractive Index	1.455 at 20 °C
Flash Point	72 °C (161.6 °F) - closed cup
Water Solubility	Insoluble

## Synthesis of Methyl Trichloroacetate

The primary industrial synthesis of **methyl trichloroacetate** involves the esterification of trichloroacetic acid with methanol. While specific industrial processes can vary, a general laboratory-scale protocol is described below.

## Experimental Protocol: Esterification of Trichloroacetic Acid

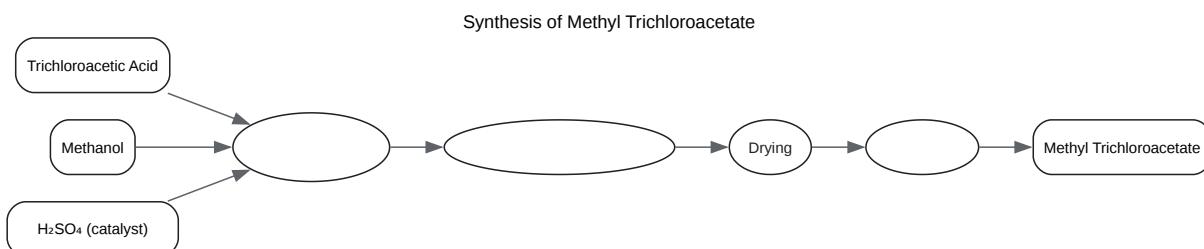
**Materials:**

- Trichloroacetic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

**Procedure:**

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add trichloroacetic acid and a molar excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux using a heating mantle and maintain the reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully neutralize the excess acid by washing the reaction mixture with a saturated sodium bicarbonate solution in a separatory funnel.
- Separate the organic layer and wash it with water and then with brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the excess methanol under reduced pressure.
- Purify the crude **methyl trichloroacetate** by fractional distillation to obtain the pure product.



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Caption: Workflow for the synthesis of **methyl trichloroacetate**.

## Applications in Organic Synthesis

The principal application of **methyl trichloroacetate** in organic synthesis is as a precursor for the in-situ generation of dichlorocarbene ( $:CCl_2$ ).<sup>[3]</sup> Dichlorocarbene is a highly reactive intermediate that readily participates in cycloaddition reactions with alkenes to form gem-dichlorocyclopropanes, which are valuable synthetic intermediates.

## Generation of Dichlorocarbene and Cyclopropanation

**Methyl trichloroacetate** reacts with a strong base, such as an alkoxide, to generate dichlorocarbene. This reaction is typically performed in the presence of an alkene to trap the highly reactive carbene.

## Experimental Protocol: Dichlorocyclopropanation of an Alkene

This protocol is adapted from procedures for the similar reagent, ethyl trichloroacetate.

## Materials:

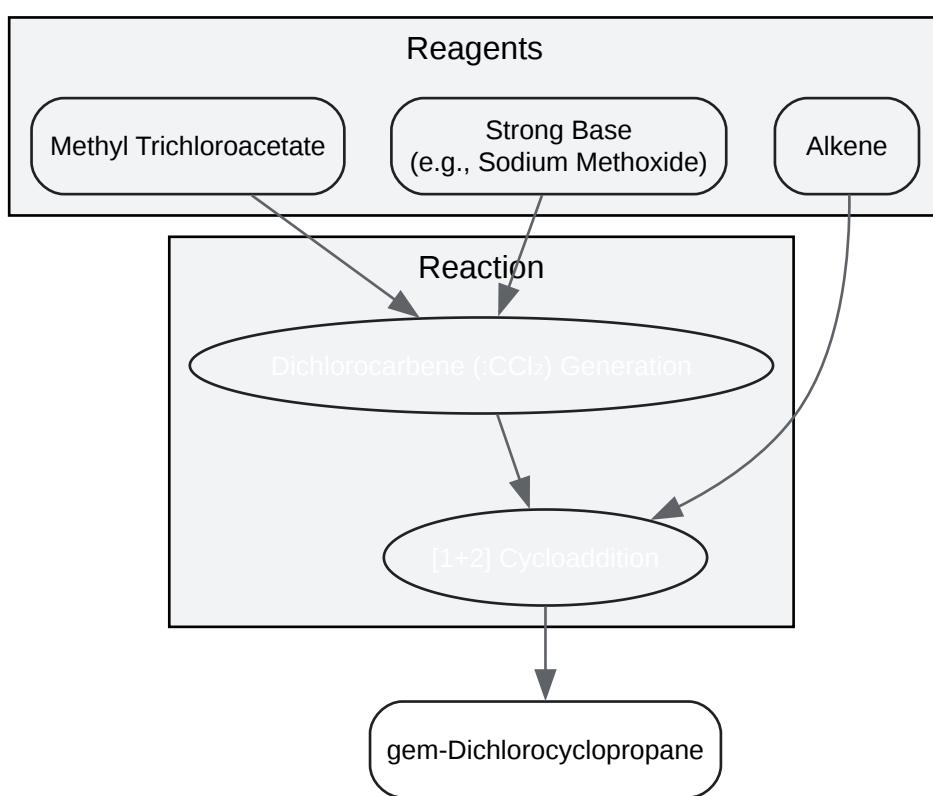
- Alkene (e.g., cyclohexene)
- **Methyl trichloroacetate**
- Sodium methoxide
- Anhydrous solvent (e.g., pentane or diethyl ether)
- Three-necked round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)
- Ice bath

## Procedure:

- Set up a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and an inlet for an inert atmosphere.
- Under an inert atmosphere, add the alkene and anhydrous solvent to the flask.
- Cool the stirred mixture in an ice bath.
- Add sodium methoxide to the cooled mixture.
- Slowly add **methyl trichloroacetate** from the dropping funnel to the reaction mixture over a period of time, maintaining a low temperature.
- After the addition is complete, allow the reaction to stir at a low temperature for several hours.
- Monitor the reaction progress by TLC or gas chromatography (GC).

- Upon completion, quench the reaction by the slow addition of water.
- Extract the product with an organic solvent (e.g., diethyl ether).
- Combine the organic layers, wash with water and brine, and dry over an anhydrous drying agent.
- Remove the solvent under reduced pressure and purify the crude product by distillation or column chromatography to yield the corresponding gem-dichlorocyclopropane.

#### Application in Dichlorocyclopropanation



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Caption: Logical relationship of **methyl trichloroacetate** in synthesis.

## Safety and Handling

**Methyl trichloroacetate** is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is combustible and can cause irritation to

the skin, eyes, and respiratory system.[\[1\]](#) In case of contact, rinse the affected area with plenty of water. It is toxic if ingested.[\[2\]](#) Personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times when handling this chemical.

## Suppliers

**Methyl trichloroacetate** is commercially available from various chemical suppliers. Below is a non-exhaustive list of potential suppliers:

Supplier
Sigma-Aldrich (Merck)
TCI Chemicals
Alfa Aesar
ChemicalBook
CymitQuimica
Biosynth
Otto Chemie Pvt. Ltd.
Jigs Chemical
AccuStandard
Santa Cruz Biotechnology
Enamine
Sujan Chemicals Industries

Disclaimer: This guide is for informational purposes only and does not constitute professional advice. All chemical procedures should be carried out by trained professionals in a controlled laboratory setting with appropriate safety measures in place.

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## References

- 1. Methyl trichloroacetate - Enamine [enamine.net]
- 2. benchchem.com [benchchem.com]
- 3. nbino.com [nbino.com]
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